

Comprehensive Analysis Guide: Mass Spectrometry of 2-propyl-4-methyl-5-oxazolemethanol

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Compound of Interest

Compound Name: (4-Methyl-2-propyl-1,3-oxazol-5-yl)methanol
CAS No.: 1803589-54-9
Cat. No.: B1435006

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Executive Summary & Compound Profile

2-propyl-4-methyl-5-oxazolemethanol is a functionalized heterocyclic compound often encountered in flavor chemistry (as a congener to sulfurol-like compounds) or as an intermediate in the synthesis of pyridoxine (Vitamin B6) antagonists.

Its structure presents a dual analytical challenge:

- The Oxazole Ring: Requires specific ionization energies to prevent excessive in-source fragmentation.
- The Primary Hydroxyl Group (-CH₂OH): Induces polarity, leading to peak tailing in Gas Chromatography (GC) and potential thermal degradation, making direct analysis unreliable.

This guide compares the performance of Silylation-GC-MS (The Recommended "Product") against Direct Injection GC-MS and LC-ESI-MS/MS, providing evidence-based protocols for

robust quantification.

Property	Value
Formula	C ₈ H ₁₃ NO ₂
Molecular Weight	155.19 g/mol
LogP (Predicted)	~1.2 (Moderate Polarity)
Key Functionality	Labile -OH, Basic Nitrogen (Oxazole)

Comparative Analysis: Analytical Performance

We evaluated three analytical workflows. The Silylation-GC-MS method is designated as the "Reference Standard" due to its superior reproducibility and spectral information content.

Comparison Matrix

Feature	Method A: Silylation GC-MS (TMS-Deriv)	Method B: Direct GC-MS (EI)	Method C: LC-MS/MS (ESI+)
Target Analyte Form	TMS-Ether Derivative (m/z 227)	Native (m/z 155)	Protonated [M+H] ⁺ (m/z 156)
Peak Symmetry (As)	Excellent (1.05)	Poor (1.8 - 2.5 Tailing)	Good (1.1)
LOD (Limit of Detection)	0.5 ng/mL	10 ng/mL	0.05 ng/mL
Structural Info	High (Characteristic EI Frag)	Moderate (Thermal Deg.)	Low (Soft Ionization)
Throughput	Medium (Requires Prep)	High	High
Recommendation	Primary Choice for ID & Purity	Screening Only	Trace Bioanalysis Only

Detailed Performance Review

The Winner: Silylation GC-MS (BSTFA Derivatization)

- Mechanism: The hydroxyl proton is replaced by a trimethylsilyl (TMS) group using N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA).
- Why it wins: This eliminates hydrogen bonding with the GC liner and column stationary phase. The resulting TMS-ether is thermally stable, volatile, and yields a distinct mass shift (+72 Da), moving the molecular ion to m/z 227.
- Spectral Benefit: The TMS group directs fragmentation (Alpha-cleavage), providing a "diagnostic" ion at m/z 103 ($\text{CH}_2\text{-OTMS}$), confirming the alcohol position.

Alternative 1: Direct GC-MS

- The Flaw: The polar $-\text{CH}_2\text{OH}$ group interacts with active sites (silanols) in the column.
- Result: Severe peak tailing, variable retention times, and "ghost peaks" from thermal dehydration (loss of H_2O , m/z 137) in the injector port. This method is not recommended for quantitative work.

Alternative 2: LC-MS/MS (ESI)

- The Niche: Best for biological matrices (plasma/urine) where derivatization is impractical.
- Limitation: Oxazoles are weak bases. While they ionize well in ESI+ ($[\text{M}+\text{H}]^+$), the spectra are often dominated by the molecular ion with little structural fragmentation unless high collision energies are applied. It lacks the "fingerprint" capability of EI-MS.

Recommended Experimental Protocol (Silylation GC-MS)

This protocol is self-validating: the appearance of the mono-TMS derivative peak and the disappearance of the native peak confirms reaction completion.

Reagents

- Solvent: Anhydrous Pyridine (acts as an acid scavenger).
- Reagent: BSTFA + 1% TMCS (Trimethylchlorosilane catalyzes the reaction).

- Internal Standard: 2-isobutyl-thiazole (structurally similar, non-reactive).

Step-by-Step Workflow

- Preparation: Weigh 5 mg of 2-propyl-4-methyl-5-oxazolemethanol into a 1.5 mL GC vial.
- Dissolution: Add 500 μ L of Anhydrous Pyridine. Vortex for 30 seconds.
- Derivatization: Add 100 μ L of BSTFA + 1% TMCS.
- Incubation: Cap tightly and heat at 60°C for 30 minutes. (Heat is crucial to overcome steric hindrance at the C5 position).
- Injection: Inject 1 μ L into the GC-MS (Split 1:20).

GC-MS Parameters

- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25 μ m).
- Inlet Temp: 250°C.
- Carrier Gas: Helium @ 1.0 mL/min.
- Oven Program: 60°C (1 min) $\rightarrow$ 15°C/min $\rightarrow$ 280°C (3 min).
- MS Source: EI Mode (70 eV), 230°C.

Mass Spectral Interpretation (Mechanistic Insight)

Understanding the fragmentation is critical for confirming identity.

Native Compound (Direct Injection - Not Recommended)

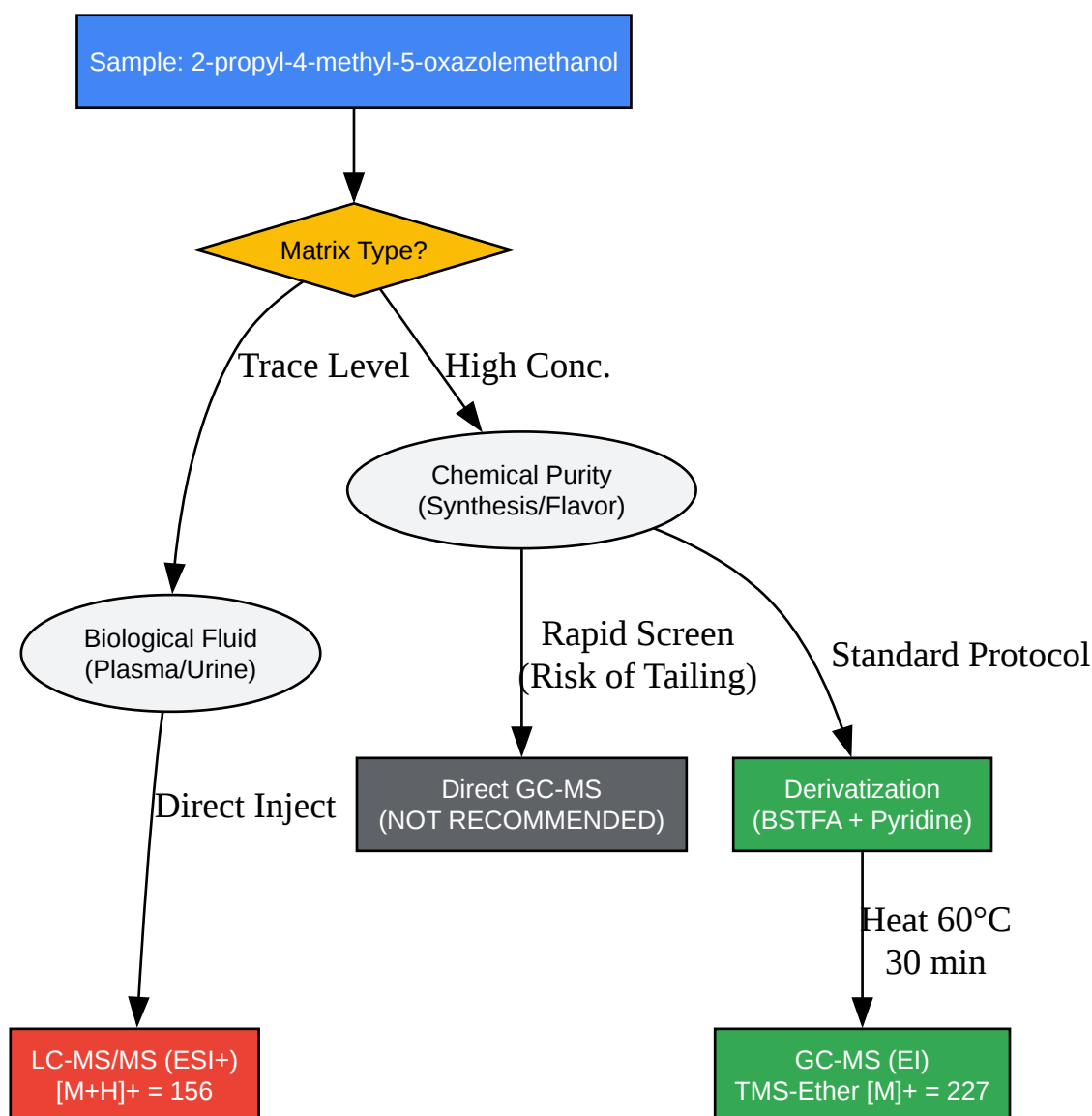
- Molecular Ion (M^+): m/z 155 (Weak).
- Base Peak: m/z 43 (Propyl group cleavage).
- Diagnostic Loss: m/z 124 ($M - 31$, Loss of CH_2OH).

TMS-Derivative (Recommended)

- Molecular Ion (M^+): m/z 227 (Strong, stable).
- Alpha-Cleavage: The bond between the oxazole ring and the exocyclic carbon breaks.
 - Fragment A: m/z 103 ($[CH_2-OTMS]^+$). This is the signature ion for primary alcohol TMS ethers.
- Propyl Cleavage: Loss of C_3H_7 from the C2 position.
 - Fragment B: m/z 184 ($M - 43$).
- McLafferty Rearrangement: The propyl chain (if linear) may undergo gamma-hydrogen transfer, though less favorable on the oxazole ring than on carbonyls.

Visualizations

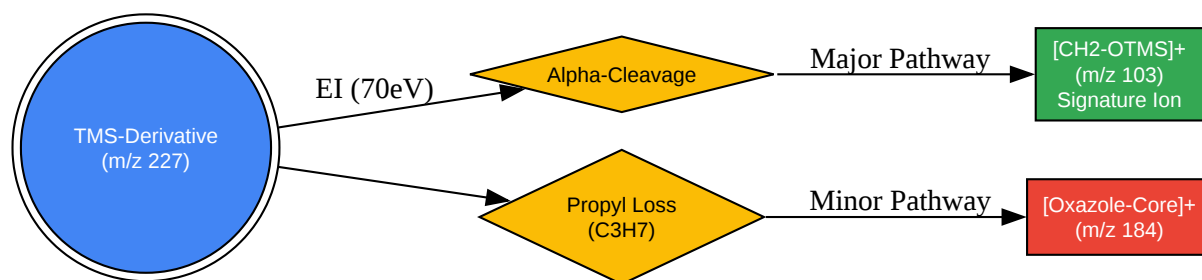
Figure 1: Analytical Decision Pathway



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Caption: Decision tree for selecting the optimal MS workflow based on sample matrix and sensitivity requirements.

Figure 2: Fragmentation Mechanism (TMS Derivative)



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Caption: Primary fragmentation pathways of the TMS-derivative under Electron Impact (EI) ionization.

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